Comparative Volatility of Propyl Valerate and Other Common Esters: A Scientific Guide

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Compound of Interest		
Compound Name:	*Propyl valerate*	
Cat. No.:	*B086924*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the volatility of **propyl valerate** (also known as propyl pentanoate) with other structurally related esters. Volatility is a critical physicochemical property influencing a substance's behavior in various applications, including fragrance formulation, solvent systems, and drug delivery, where it affects evaporation rates, odor profiles, and bioavailability. This document presents key experimental data to facilitate informed selection of esters for research and development purposes.

Data Summary: Physical Properties Influencing Volatility

The volatility of a compound is primarily indicated by its boiling point, vapor pressure, and enthalpy of vaporization. A lower boiling point, higher vapor pressure, and lower enthalpy of vaporization all correspond to higher volatility. The following table summarizes these properties for **propyl valerate** and six other comparable esters. The comparison esters were selected to illustrate the effects of varying the alkyl chain of the alcohol (valerates) and the carboxylate chain (propyl esters).

Ester	Chemical Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Vapor Pressure (mmHg @ 25°C)	Enthalpy of Vaporization (kJ/mol @ 298.15 K)
Propyl Valerate	$C_8H_{16}O_2$	144.21	167.5	1.6	40.0 (at 293K)[1][2]
Methyl Valerate	$C_6H_{12}O_2$	116.16	128.0	11.0	43.7[3]
Ethyl Valerate	$C_7H_{14}O_2$	130.18	145.0	4.7	No experimental data found
Butyl Valerate	$C_9H_{18}O_2$	158.24	185.8	0.6	No experimental data found
Propyl Acetate	$C_5H_{10}O_2$	102.13	101.6	35.9	39.72
Propyl Propionate	$C_6H_{12}O_2$	116.16	122-124	13.9	No experimental data found
Propyl Butyrate	$C_7H_{14}O_2$	130.18	143.0	5.95[4]	Data available in NIST WTT[5]

Note: Enthalpy of vaporization data for Ethyl Valerate, Butyl Valerate, and Propyl Propionate were not readily available in the searched public databases. Such data may be accessible through specialized subscription-based databases like the NIST Web Thermo Tables (WTT). The value for **Propyl Valerate** is provided at 293 K.

Experimental Protocols

The data presented in this guide are determined through standardized experimental methodologies. Below are detailed protocols for the key experiments used to measure the volatility parameters of esters.

Determination of Boiling Point

The boiling point is a fundamental indicator of volatility. A common and precise method is ebulliometry, often performed using a Thiele tube or a distillation apparatus.

- Objective: To determine the temperature at which the vapor pressure of the liquid ester equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube, heat source (e.g., Bunsen burner or oil bath).

- Procedure:

  - A small sample of the ester (less than 1 mL) is placed into the small test tube.

  - A capillary tube, sealed at one end, is inverted and placed into the sample.

  - The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).

  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.

  - Heating continues until a continuous stream of bubbles emerges from the open end of the capillary tube.

  - The heat source is removed, and the apparatus is allowed to cool slowly.

  - The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Measurement of Vapor Pressure

Vapor pressure provides a direct measure of a substance's tendency to evaporate. The static method is a widely used technique for this determination.

- Objective: To measure the equilibrium pressure exerted by the vapor of the ester in a closed system at a specific temperature.

- Apparatus: A thermostatically controlled vacuum-tight vessel, pressure transducer, temperature sensor, and a vacuum pump.

- Procedure:

  - A small, degassed sample of the ester is introduced into the vessel. Degassing is crucial to remove any dissolved air that would contribute to the total pressure.

  - The vessel is sealed and brought to the desired constant temperature using a thermostat.

  - The system is allowed to reach thermal and phase equilibrium, at which point the pressure inside the vessel stabilizes.

  - The equilibrium pressure, which is the vapor pressure of the substance at that temperature, is measured using a calibrated pressure transducer.

  - Measurements are typically repeated at several different temperatures to establish a vapor pressure curve.

Determination of Enthalpy of Vaporization
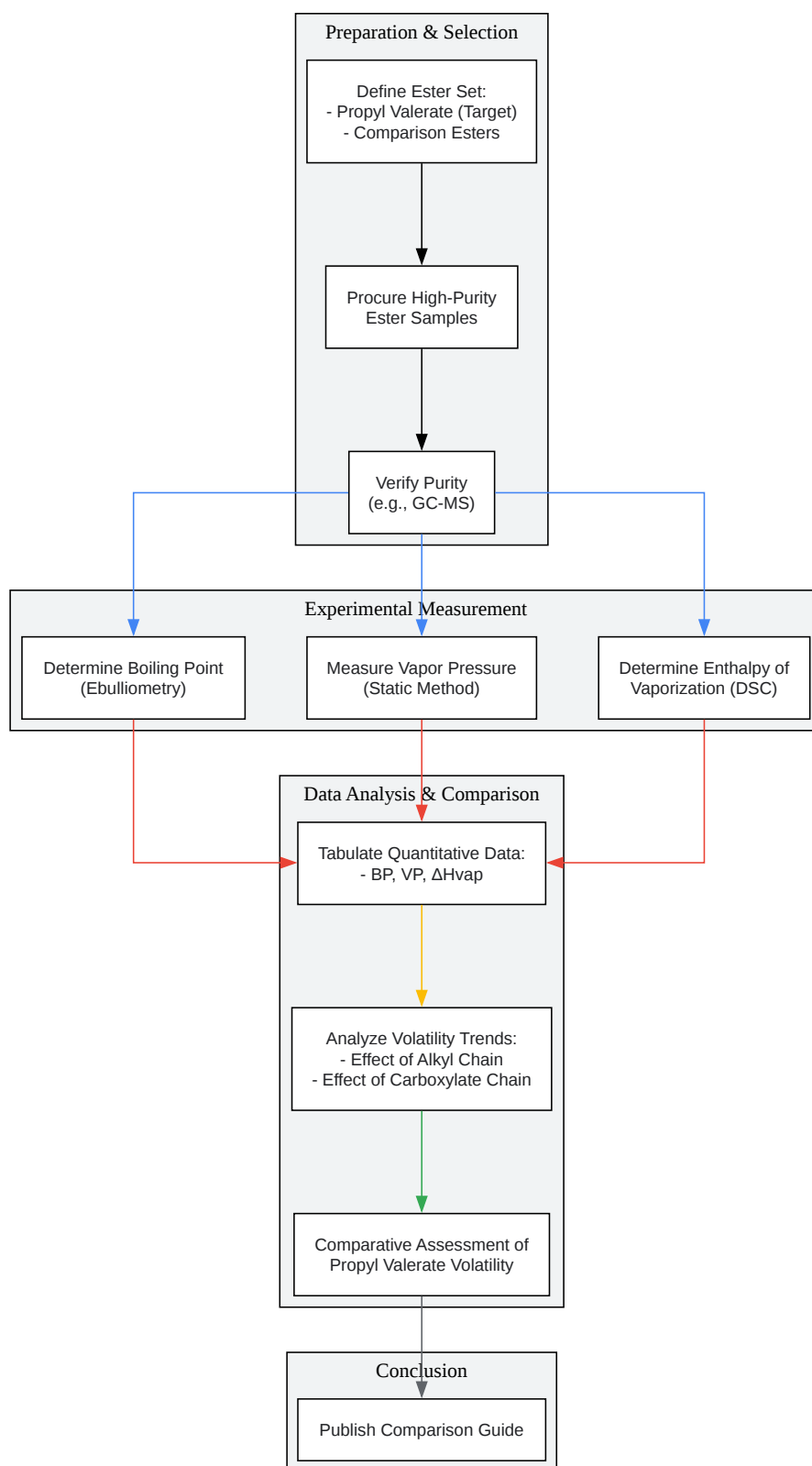
The enthalpy of vaporization (ΔHvap) is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure. It can be determined calorimetrically or calculated from vapor pressure data.

- Objective: To quantify the heat absorbed during the phase transition from liquid to gas.

- Method 1: Differential Scanning Calorimetry (DSC)

  - Apparatus: A Differential Scanning Calorimeter.

  - Procedure:

    - A small, known mass of the ester is placed in a sample pan with a pierced lid.

    - The sample is heated in the DSC at a constant rate.

- As the sample reaches its boiling point, it begins to vaporize, a process that absorbs energy.

- The DSC measures the heat flow required to maintain the sample at the same temperature as a reference pan.

- The energy absorbed during vaporization is observed as an endothermic peak on the thermogram.

- The enthalpy of vaporization is calculated by integrating the area of this peak and dividing by the initial sample mass.

- Method 2: Calculation via Clausius-Clapeyron Equation

  - Principle: This method uses the relationship between vapor pressure and temperature. A plot of the natural logarithm of vapor pressure (ln P) versus the inverse of the absolute temperature (1/T) yields a straight line.

  - Procedure:

    - Vapor pressure is measured at multiple temperatures using the static method described above.

    - The data is plotted as ln(P) vs. 1/T.

    - The slope of the resulting line is determined.

    - The enthalpy of vaporization is calculated using the Clausius-Clapeyron equation: $\Delta H_{vap} = -(\text{slope}) \times R$ where R is the ideal gas constant (8.314 J/mol·K).

Visualizing the Comparative Study Workflow

The following diagram illustrates the logical workflow for a comparative study of ester volatility, from sample selection to data analysis and conclusion.

Preparation & Selection

Define Ester Set:
- Propyl Valerate (Target)
- Comparison Esters

Procure High-Purity Ester Samples

Verify Purity (e.g., GC-MS)

Experimental Measurement

Determine Boiling Point (Ebulliometry)

Measure Vapor Pressure (Static Method)

Determine Enthalpy of Vaporization (DSC)

Data Analysis & Comparison

Tabulate Quantitative Data:
- BP, VP, ΔHvap

Analyze Volatility Trends:
- Effect of Alkyl Chain
- Effect of Carboxylate Chain

Comparative Assessment of Propyl Valerate Volatility

Conclusion

Publish Comparison Guide

Caption: Workflow for the comparative volatility study of esters.

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